

# 3-Bromo-4-nitroaniline molecular weight and formula

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## Compound of Interest

Compound Name: 3-Bromo-4-nitroaniline

Cat. No.: B1279795

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## A Technical Overview of 3-Bromo-4-nitroaniline

For Researchers, Scientists, and Drug Development Professionals

This document provides a concise technical summary of the chemical compound **3-Bromo-4-nitroaniline**, focusing on its fundamental molecular properties. The information is intended to support research and development activities where this compound is utilized as a chemical intermediate.

## Core Molecular Information

**3-Bromo-4-nitroaniline** is an organic compound characterized by the presence of a bromine atom and a nitro group attached to an aniline core. Its chemical structure is foundational to its role in organic synthesis.

The molecular formula for **3-Bromo-4-nitroaniline** is C<sub>6</sub>H<sub>5</sub>BrN<sub>2</sub>O<sub>2</sub><sup>[1][2][3][4]</sup>. This composition results in a molecular weight of approximately 217.02 g/mol <sup>[3][5][6]</sup>. Minor variations in the reported molecular weight exist, with some sources citing it as 217.022 g/mol <sup>[1][4]</sup>.

## Physicochemical Properties

A summary of the key quantitative data for **3-Bromo-4-nitroaniline** is presented in the table below. These properties are critical for understanding the compound's behavior in various

experimental and industrial settings.

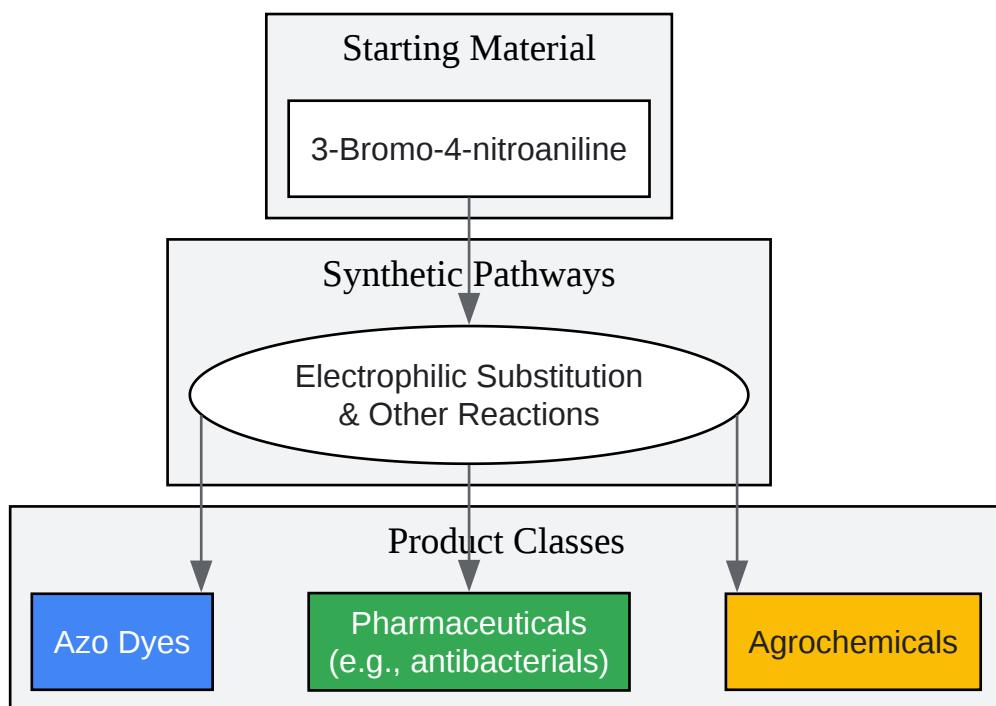
Property	Value
Molecular Formula	C <sub>6</sub> H <sub>5</sub> BrN <sub>2</sub> O <sub>2</sub> <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	217.02 g/mol <a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Alternate Molecular Weight	217.022 g/mol <a href="#">[1]</a> <a href="#">[4]</a>
Appearance	Yellow powder or Light yellow to yellow solid <a href="#">[3]</a> <a href="#">[5]</a>
Melting Point	168-177 °C <a href="#">[3]</a> , 259 °C <a href="#">[1]</a> <a href="#">[5]</a>
Boiling Point	339.32 °C at 760 mmHg <a href="#">[1]</a> <a href="#">[2]</a>
Density	1.812 g/cm <sup>3</sup> <a href="#">[1]</a> <a href="#">[2]</a>
CAS Number	40787-96-0 <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>

Note: Discrepancies in reported melting points may be due to different experimental conditions or purities.

## Synthetic Applications

While detailed experimental protocols and specific signaling pathways involving **3-Bromo-4-nitroaniline** are not extensively detailed in publicly available literature, its primary role is well-established as a versatile intermediate in organic synthesis. The compound's reactivity allows for its use in the production of more complex molecules.

The logical workflow for the application of **3-Bromo-4-nitroaniline** in various industries is illustrated in the diagram below.



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### Synthetic utility of **3-Bromo-4-nitroaniline**.

This compound is a crucial building block in the synthesis of a range of commercial products<sup>[3]</sup>. Its functional groups are leveraged in the manufacturing of azo dyes for textiles, the development of pharmaceutical agents with antibacterial and antifungal properties, and the creation of new agrochemicals<sup>[3]</sup>.

Due to the nature of the available data, this guide focuses on the fundamental chemical properties of **3-Bromo-4-nitroaniline**. For detailed experimental protocols or specific biological pathway information, professionals are encouraged to consult specialized synthetic chemistry journals and internal research data.

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## References

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- 5. 40787-96-0 CAS MSDS (3-BROMO-4-NITROANILINE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 6. 4-Amino-2-bromonitrobenzene | C<sub>6</sub>H<sub>5</sub>BrN<sub>2</sub>O<sub>2</sub> | CID 11834877 - PubChem [pubchem.ncbi.nlm.nih.gov]
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